

refining experimental protocols for measuring c-di-AMP turnover

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

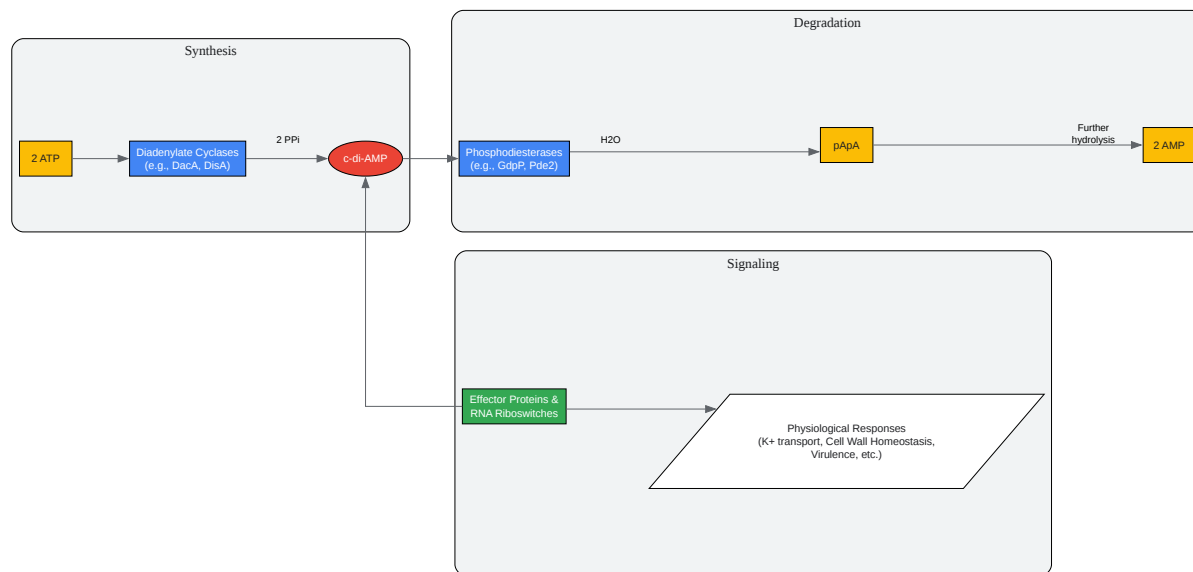
Compound Name: *c-di-AMP*

Cat. No.: B159707

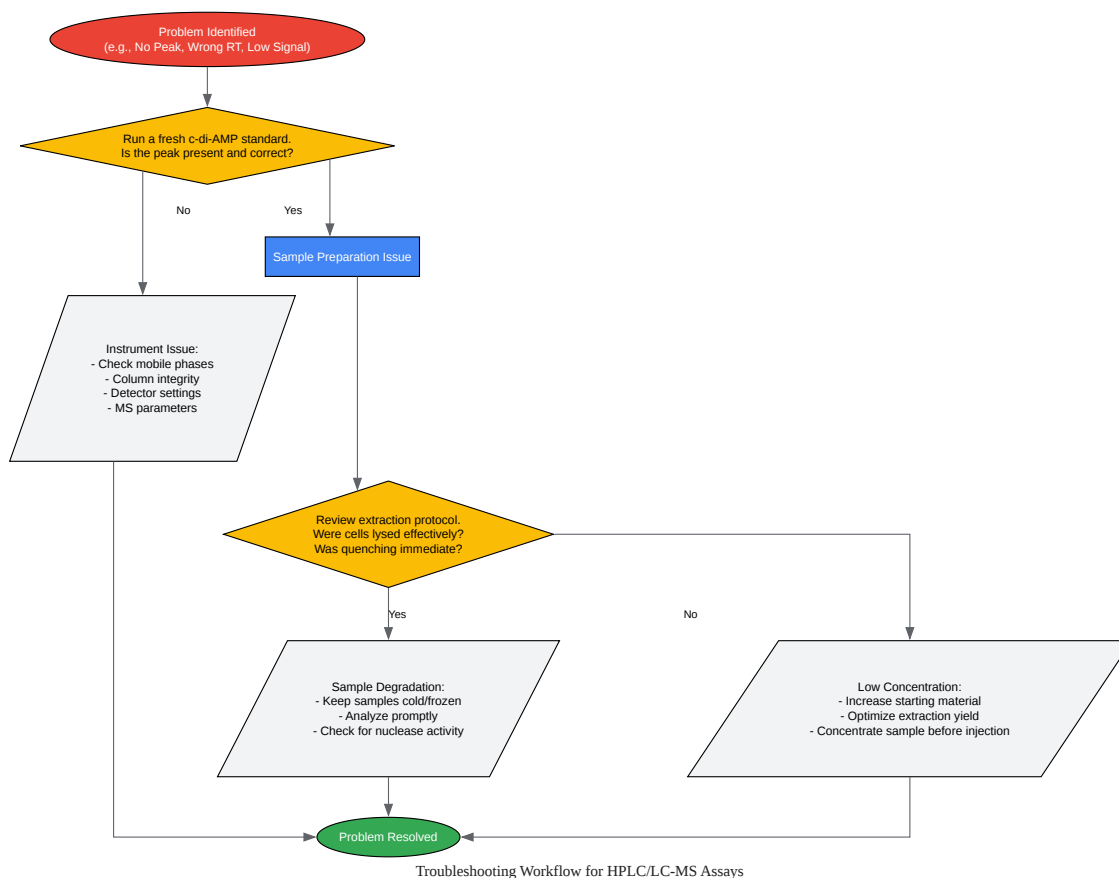
[Get Quote](#)

c-di-AMP Signaling Pathway

Cyclic di-AMP is a crucial second messenger in many bacteria, regulating a wide array of physiological processes including cell wall homeostasis, potassium transport, and virulence.[1]
[2] Its intracellular concentration is tightly controlled by the balance between synthesis by diadenylate cyclases (DACs) and degradation by specific phosphodiesterases (PDEs).[1][3][4]



c-di-AMP Synthesis, Degradation, and Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. c-di-AMP: An Essential Molecule in the Signaling Pathways that Regulate the Viability and Virulence of Gram-Positive Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cyclic di-AMP - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [refining experimental protocols for measuring c-di-AMP turnover]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159707#refining-experimental-protocols-for-measuring-c-di-amp-turnover]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com